

Laureth-2 acetate molecular formula and weight

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Compound of Interest

Compound Name: Laureth-2 acetate

Cat. No.: B15182806

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Laureth-2 Acetate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Laureth-2 acetate is a chemical compound primarily utilized in the cosmetics industry as an emollient and skin conditioning agent. This technical guide provides a summary of its known chemical and physical properties. It is important to note that while the molecular formula and weight are well-established, there is a significant lack of in-depth scientific literature pertaining to its biological activity, mechanism of action, and specific experimental protocols relevant to drug development and life sciences research. The majority of available data relates to its application in personal care products.

Chemical and Physical Properties

Laureth-2 acetate is the ester of Laureth-2 and acetic acid. Laureth-2 itself is a polyoxyethylene ether of lauryl alcohol. The number '2' in Laureth-2 refers to the average number of repeating ethylene oxide units in the molecule.

Property	Value	Source
Molecular Formula	C18H36O4	[1]
Molecular Weight	316.48 g/mol	[1]
IUPAC Name	2-(2-dodecyloxyethoxy)ethyl acetate	
Synonyms	PEG-2 Lauryl Ether Acetate, Polyoxyethylene (2) Lauryl Ether Acetate	
CAS Number	9002-92-0 (for Laureth)	
Appearance	Oily liquid	

Synthesis and Manufacturing

A general method for the synthesis of lauryl alcohol polyoxyethylene ether acetates involves the esterification of lauryl alcohol polyoxyethylene ether with acetyl chloride. One patented method describes this reaction occurring under microwave radiation without a solvent. The process involves reacting lauryl alcohol polyoxyethylene ether with acetyl chloride, followed by extraction with a solvent like chloroform, washing with a sodium carbonate solution, and drying to obtain the final product.

It is important to note that detailed, peer-reviewed experimental protocols for the synthesis and purification of **Laureth-2 acetate** are not readily available in scientific literature. The manufacturing processes are primarily documented in industrial patents.

Applications

The primary application of **Laureth-2 acetate** is in the cosmetics and personal care industry.[2] It functions as:

- Emollient: Helps to soften and smooth the skin.
- Skin Conditioning Agent: Improves the appearance of the skin.

Its parent compound, Laureth-2, is used as a surfactant, emulsifier, and thickening agent in various cosmetic formulations.[3][4]

Biological Activity and Toxicology

There is a significant lack of data on the specific biological activity and mechanism of action of **Laureth-2 acetate**. Research in this area appears to be limited.

Toxicological data for **Laureth-2 acetate** is not extensively available. However, information on related polyoxyethylene ether surfactants can provide some insights. Studies on compounds like sodium lauryl ether sulfate and polyoxyethylene lauryl ether have shown potential for:

- Skin and Eye Irritation: Surfactants, in general, can cause irritation depending on their concentration and the duration of exposure.
- Aquatic Toxicity: Many surfactants are known to be toxic to aquatic life.[5]

One study on the cellular toxicity of various surfactants found that polyoxyethylene lauryl ether could damage cell membranes, disrupt metabolic activity, and decrease mitochondrial activity. [6] It is crucial to note that these findings are for the parent laureth compound and not the acetate ester, and further research is needed to determine the specific toxicological profile of **Laureth-2 acetate**.

Experimental Protocols

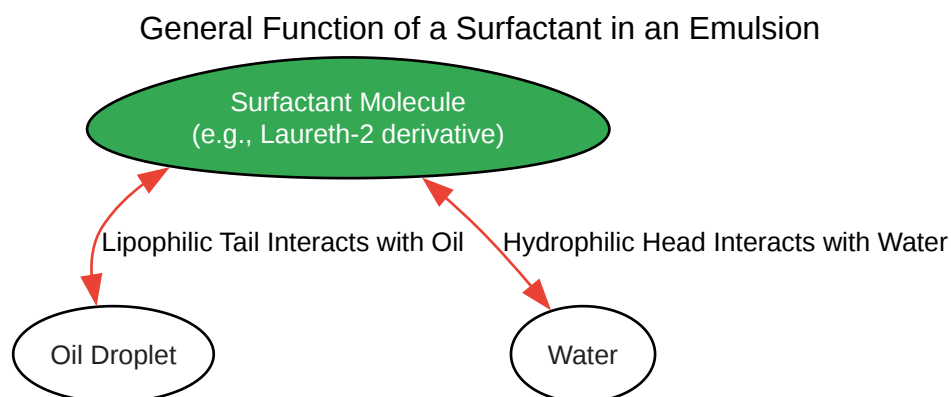
Detailed experimental protocols for the use of **Laureth-2 acetate** in a research or drug development context are not available in the public domain. The available information is primarily related to its formulation in cosmetic products.

Signaling Pathways and Mechanisms of Action

There is no information available in scientific literature regarding any signaling pathways or specific biological mechanisms of action associated with **Laureth-2 acetate**. Its function in cosmetics is based on its physicochemical properties as an emollient and skin conditioner rather than a biologically active agent.

Logical Relationship Diagram

Due to the lack of information on signaling pathways or complex experimental workflows, a diagram illustrating the general role of a surfactant-related compound like **Laureth-2 acetate** in an emulsion is provided below.



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A diagram illustrating the amphiphilic nature of a surfactant molecule.

Conclusion

Laureth-2 acetate is a well-defined chemical compound with established physical properties and a primary role in the cosmetics industry. However, for the audience of researchers, scientists, and drug development professionals, it is critical to understand that there is a significant gap in the scientific literature regarding its biological effects, mechanism of action, and potential applications beyond cosmetology. Further research would be necessary to explore any potential bioactivity or relevance in a pharmaceutical or life sciences context.

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